

Application Notes and Protocols: Nickel-Catalyzed Ring Expansion of Silacyclobutanes with Aldehydes

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Compound of Interest		
Compound Name:	Silacyclobutane	
Cat. No.:	B14746246	Get Quote

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Introduction

The nickel-catalyzed reaction of **silacyclobutanes** with aldehydes presents a versatile methodology for the synthesis of valuable organosilicon compounds. Depending on the structure of the **silacyclobutane**, two distinct transformations can occur: ring-opening or ring expansion. While simple **silacyclobutanes** tend to undergo a ring-opening reaction to afford alkoxyallylsilanes, benzosilacyclobutenes participate in a ring expansion with aldehydes to yield oxasilacyclohexenes.[1][2][3] This ring expansion provides a facile route to 1,2-bis(hydroxymethyl)benzenes following Tamao-Fleming oxidation.[3] The reaction is catalyzed by a nickel(0) complex, with the choice of ligand being crucial for achieving high yields.

Reaction Overview & Data

The nickel-catalyzed ring expansion of 1,1-diphenyl-1-silacyclobut-2-ene with various aldehydes proceeds efficiently to give the corresponding oxasilacyclohexenes. The reaction is typically carried out using a Ni(cod)₂ precursor and a phosphine ligand in toluene at elevated temperatures.

Table 1: Nickel-Catalyzed Ring Expansion of 1,1-Diphenyl-1-silacyclobut-2-ene with Aldehydes[1][3]



Entry	Aldehyde	Product	Yield (%)
1	Benzaldehyde	85	
2	4- Methylbenzaldehyde	82	
3	4- Methoxybenzaldehyde	80	
4	4- Chlorobenzaldehyde	88	
5	2-Naphthaldehyde	86	
6	Cinnamaldehyde	75	
7	Cyclohexanecarboxal dehyde	60	
8	Pivalaldehyde	55	

Experimental Protocols

General Procedure for the Nickel-Catalyzed Ring Expansion of Benzosilacyclobutene with Aldehydes

This protocol is a representative example for the nickel-catalyzed ring expansion of a benzosilacyclobutene with an aldehyde.[1][3]

Materials:

- 1,1-Diphenyl-1-silacyclobut-2-ene
- Aldehyde (e.g., benzaldehyde)
- Ni(cod)₂ (Bis(1,5-cyclooctadiene)nickel(0))
- Tricyclohexylphosphine (PCy₃)
- Anhydrous toluene



- Schlenk tube or similar reaction vessel
- Standard laboratory glassware
- Inert atmosphere (Nitrogen or Argon)

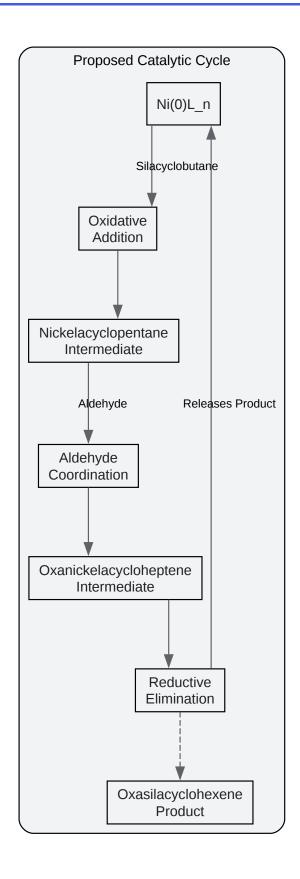
Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere, add Ni(cod)₂ (0.025 mmol, 5 mol%) and tricyclohexylphosphine (0.05 mmol, 10 mol%).
- Add anhydrous toluene (2.5 mL) and stir the mixture at room temperature for 10 minutes.
- Add 1,1-diphenyl-1-silacyclobut-2-ene (0.5 mmol, 1.0 equiv).
- Add the corresponding aldehyde (0.6 mmol, 1.2 equiv) to the reaction mixture.
- Seal the Schlenk tube and heat the reaction mixture to 100 °C.
- Stir the reaction at 100 °C for 12 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to afford the desired oxasilacyclohexene.

Reaction Mechanism and Workflow

The following diagrams illustrate the proposed catalytic cycle for the nickel-catalyzed ring expansion of **silacyclobutanes** with aldehydes and a general experimental workflow.

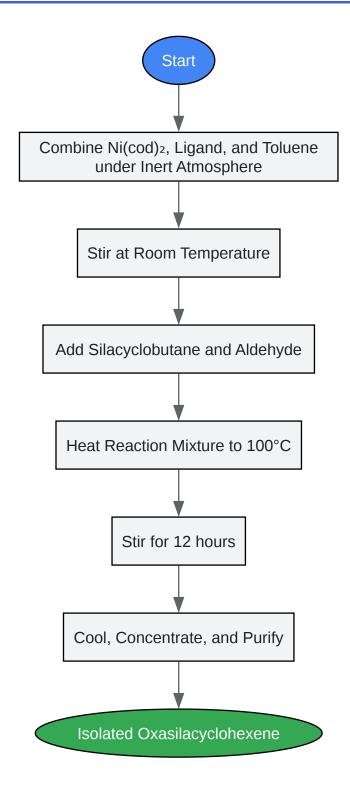




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Caption: Proposed catalytic cycle for the ring expansion.





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Caption: General experimental workflow for the reaction.



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